

# An In-depth Technical Guide to Disperse Blue 291G (CAS 51868-46-3)

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## Compound of Interest

Compound Name: Disperse blue 291G

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This technical guide provides a comprehensive overview of the characteristics of **Disperse Blue 291G** (CAS 51868-46-3), a monoazo disperse dye. It includes detailed information on its physicochemical properties, toxicological profile, and industrial applications, with a focus on presenting quantitative data and experimental methodologies.

## Chemical and Physical Properties

**Disperse Blue 291G** is a synthetic colorant primarily used in the textile industry for dyeing hydrophobic fibers. Its chemical structure and properties are detailed below.

Table 1: Physicochemical Properties of **Disperse Blue 291G**

Property	Value	Source(s)
CAS Number	51868-46-3	[1][2][3]
EINECS Number	257-486-4	[1][4]
Chemical Name	N-[2-[(2-bromo-4,6-dinitrophenyl)azo]-5-(di-2-propenylamino)-4-methoxyphenyl]-acetamide	[3]
Synonyms	C.I. Disperse Blue 373, Disperse Blue 291:1	[3][5]
Molecular Formula	C21H21BrN6O6	[1][6]
Molecular Weight	533.33 g/mol	[1][6]
Physical Form	Solid	[1][3]
Color	Dark Green to Very Dark Green	[1][3]
Boiling Point	716.2 ± 60.0 °C (Predicted)	[2][3]
Density	1.47 ± 0.1 g/cm <sup>3</sup> (Predicted)	[2][3]
Vapor Pressure	0.001 Pa at 50°C	[2][3]
Water Solubility	52.2 µg/L at 20°C	[2][3]
Organic Solubility	Slightly soluble in Chloroform and Methanol	[2][3]
LogP (Octanol-Water Partition Coefficient)	6.9 at 20°C	[3]
pKa	13.39 ± 0.70 (Predicted)	[2]
Stability	Light Sensitive	[3]

## Industrial Applications and Performance

**Disperse Blue 291G** is primarily used for dyeing synthetic fibers such as polyester, acetate, and nylon, owing to its disperse nature which allows for effective color penetration in high-temperature dyeing processes.[3]

Table 2: Fastness Properties of Disperse Blue 291

Fastness Property	Test Method	Rating
Light Fastness (Xenon Arc)	ISO 105-B02	5-6
Washing Fastness	ISO 105-C03	4
Sublimation Fastness	ISO 105-P01 (180°C, 30s)	4
Rubbing Fastness (Wet)	ISO 105-X12	4-5
Rubbing Fastness (Dry)	ISO 105-X12	4-5

Note: Fastness is rated on a scale of 1 to 5 for washing, sublimation, and rubbing, and 1 to 8 for light fastness, with higher numbers indicating better performance.

## Toxicological and Environmental Profile

### 3.1. Human Health

**Disperse Blue 291G** is classified as a skin sensitizer and may cause an allergic skin reaction. [7][8] The toxicological properties of this substance have not been fully investigated.[9] Some azo dyes are known to be mutagenic, and Disperse Blue 291 has been shown to be mutagenic in the Salmonella assay (Ames test).[10]

### 3.2. Environmental Fate

With low water solubility and a high LogP value, **Disperse Blue 291G** has a tendency to partition to sediments and suspended organic matter in aquatic environments.[3] Its high LogP value also suggests a potential for bioaccumulation in fatty tissues of aquatic organisms.[3] The biodegradability of disperse dyes is generally low.

## Experimental Protocols

#### 4.1. High-Temperature Dyeing of Polyester

This protocol describes a standard laboratory procedure for dyeing polyester fabric with **Disperse Blue 291G**.

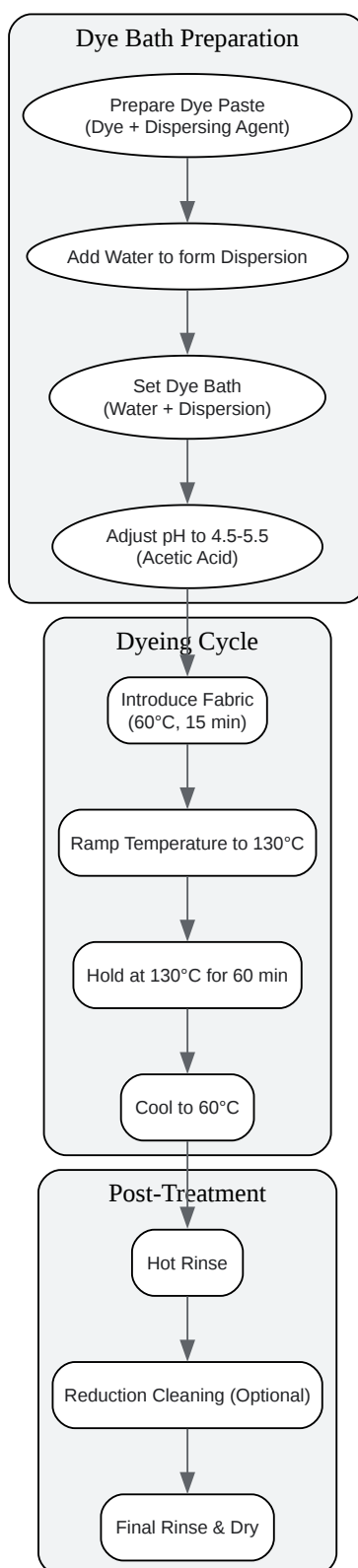
Materials and Equipment:

- Polyester fabric sample
- **Disperse Blue 291G**
- Dispersing agent
- Acetic acid (for pH adjustment)
- High-temperature dyeing apparatus (e.g., laboratory-scale jet dyeing machine)
- Beakers, stirring rods, and heating plate
- pH meter

Procedure:

- Prepare a dye paste by mixing the required amount of **Disperse Blue 291G** with a small amount of dispersing agent.
- Add water to the paste to create a dispersion.
- Set the dye bath with water and add the dye dispersion.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[11\]](#)
- Introduce the polyester fabric into the dye bath at approximately 60°C and agitate for 15 minutes.[\[2\]](#)
- Raise the temperature of the dye bath to 130°C over a period of 30-45 minutes.[\[2\]](#)
- Maintain the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[\[2\]](#)

- Cool the dye bath to 60°C.[\[2\]](#)
- Remove the fabric and perform a hot rinse.
- Conduct a reduction cleaning if necessary to remove surface dye.
- Rinse the fabric thoroughly and dry.



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High-temperature polyester dyeing workflow.

## 4.2. Mutagenicity Assessment: Ames Test (Salmonella Assay) for Azo Dyes

This protocol is a modified Ames test specifically for assessing the mutagenicity of azo dyes, which may require reductive cleavage to become mutagenic.[\[1\]](#)[\[3\]](#)[\[4\]](#)

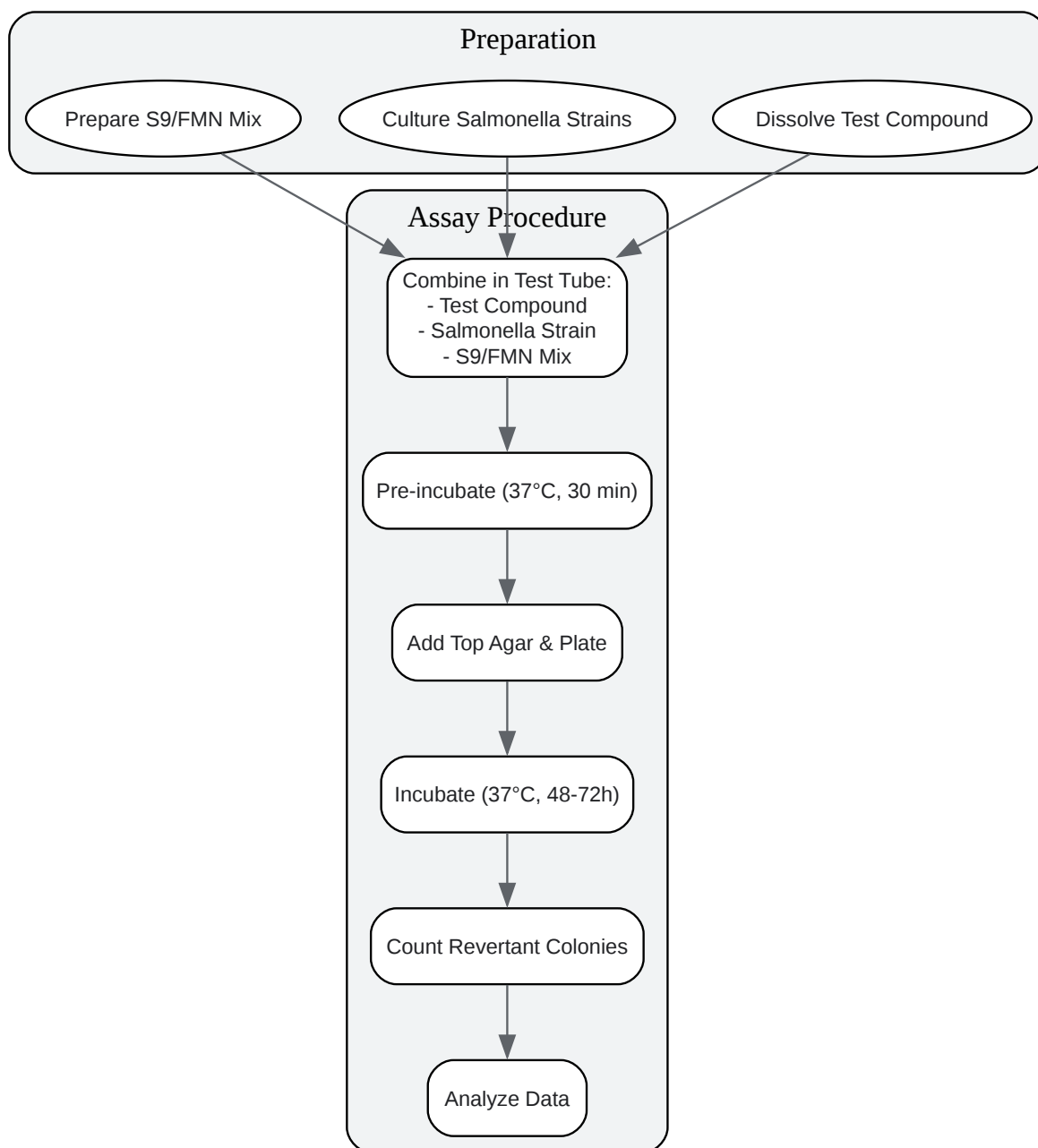
### Materials and Equipment:

- Salmonella typhimurium strains (e.g., TA98, TA100, TA1537, TA1538)
- **Disperse Blue 291G** dissolved in a suitable solvent (e.g., DMSO)
- S9 metabolic activation mix (from hamster or rat liver)
- Flavin mononucleotide (FMN)
- Top agar
- Minimal glucose agar plates
- Incubator at 37°C

### Procedure:

- Prepare the S9 mix, modified to include FMN, which aids in the azo reduction.[\[1\]](#)[\[4\]](#)
- In a test tube, combine the test substance (**Disperse Blue 291G** solution), the selected Salmonella typhimurium strain, and the S9/FMN mix (for metabolic activation) or a buffer (for direct mutagenicity).
- Pre-incubate the mixture for 20-30 minutes at 37°C with gentle shaking.[\[1\]](#)[\[4\]](#)
- Add molten top agar to the mixture, vortex briefly, and pour onto minimal glucose agar plates.
- Incubate the plates at 37°C for 48-72 hours.
- Count the number of revertant colonies on each plate.

- A significant, dose-dependent increase in the number of revertant colonies compared to the negative control indicates a mutagenic effect.



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Ames test workflow for azo dyes.

#### 4.3. Color Fastness to Light (ISO 105-B02)

This protocol outlines the standardized method for determining the resistance of the color of textiles to artificial light.[\[12\]](#)[\[13\]](#)

Materials and Equipment:

- Xenon arc fading lamp test apparatus
- Blue wool references (Scale 1-8)
- Specimen of polyester dyed with **Disperse Blue 291G**
- Grey scale for assessing color change

Procedure:

- Mount the test specimen and a set of blue wool references on sample holders.
- Expose the specimen and references simultaneously to the light from the xenon arc lamp under controlled conditions of temperature, humidity, and irradiance.
- Periodically inspect the fading of the test specimen and the blue wool references.
- The light fastness rating is determined by comparing the change in color of the specimen with that of the blue wool references. The rating corresponds to the number of the blue wool reference that shows a similar degree of fading.

#### 4.4. Color Fastness to Washing (ISO 105-C06)

This protocol describes the method for determining the resistance of the color of textiles to domestic and commercial laundering procedures.[\[14\]](#)[\[15\]](#)

Materials and Equipment:

- Launder-Ometer or similar apparatus

- Stainless steel containers and balls
- Multi-fiber adjacent fabric
- Standard soap solution
- Specimen of polyester dyed with **Disperse Blue 291G**
- Grey scales for assessing color change and staining

Procedure:

- Prepare a composite specimen by stitching the dyed fabric between two pieces of specified adjacent fabrics.
- Place the composite specimen in a stainless steel container with the standard soap solution and stainless steel balls.
- Agitate the container in the Launder-Ometer at a specified temperature (e.g., 60°C) for a specified time (e.g., 30 minutes).
- Rinse the specimen thoroughly and dry it.
- Assess the change in color of the dyed specimen and the degree of staining on the adjacent fabrics using the appropriate grey scales.

#### 4.5. Color Fastness to Sublimation (ISO 105-P01)

This protocol is used to determine the resistance of the color of textiles to the action of heat, as in sublimation during storage or processing.<sup>[8][16]</sup>

Materials and Equipment:

- Heat press or sublimation fastness tester
- Undyed polyester fabric
- Specimen of polyester dyed with **Disperse Blue 291G**

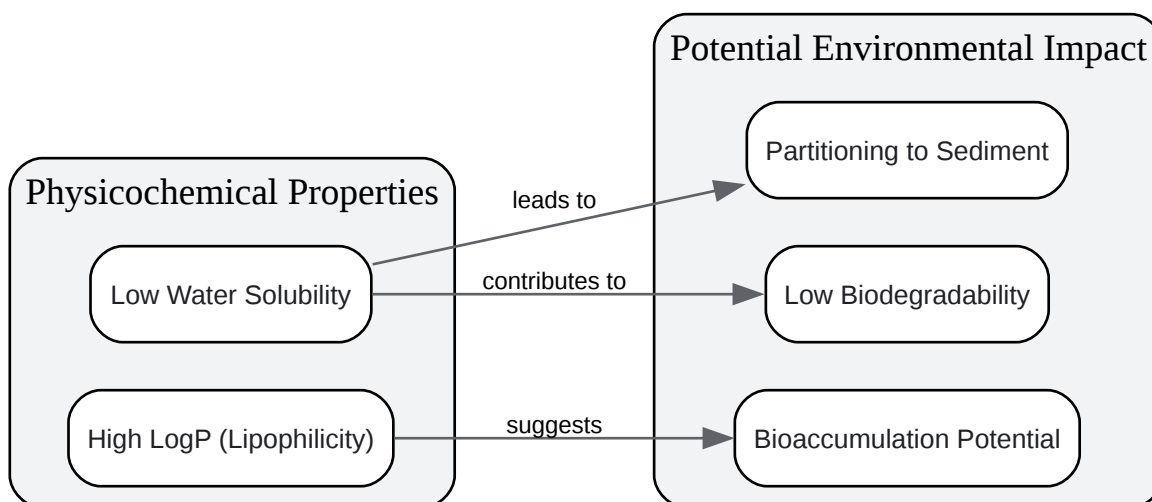
- Grey scale for assessing staining

Procedure:

- Place the dyed specimen between two pieces of undyed polyester fabric.
- Heat the composite specimen in the heat press at a specified temperature (e.g., 180°C or 210°C) for a specified time (e.g., 30 seconds) under a defined pressure.[8]
- Allow the specimen to cool.
- Assess the degree of staining on the undyed fabric using the grey scale for staining.

## Logical Relationships

The following diagram illustrates the relationship between the chemical's properties and its potential environmental impact.



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Environmental fate of **Disperse Blue 291G**.

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